

A Technical Guide to NIR-II Quantum Dots for Deep Tissue Imaging

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NIR-2

Cat. No.: B573561

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The second near-infrared (NIR-II) window, spanning wavelengths from 1000 to 1700 nm, has emerged as a frontier in deep-tissue biomedical imaging. At these longer wavelengths, light experiences significantly reduced scattering and absorption by biological tissues, enabling deeper penetration and higher resolution imaging compared to the visible and traditional near-infrared (NIR-I) regions. Quantum dots (QDs), semiconductor nanocrystals with size-tunable optical properties, are at the forefront of this revolution, offering bright and stable fluorescence in the NIR-II window. This technical guide provides an in-depth overview of the core principles of NIR-II quantum dots, including their synthesis, optical properties, and applications in deep tissue imaging, with a focus on quantitative data and detailed experimental methodologies.

Core Concepts of NIR-II Quantum Dots

NIR-II quantum dots possess unique photophysical properties that make them exceptional probes for in vivo imaging. Their broad absorption spectra allow for efficient excitation with a single light source, while their narrow emission peaks enable multiplexed imaging with minimal spectral overlap. Furthermore, their high quantum yields and photostability ensure bright and long-lasting fluorescence signals, crucial for real-time tracking of biological processes.

Quantitative Properties of Representative NIR-II Quantum Dots

The choice of a specific NIR-II quantum dot depends on the application's requirements, such as desired imaging depth and the need for specific targeting. The table below summarizes the key quantitative properties of several commonly used NIR-II quantum dots to facilitate comparison.

Quantum Dot Composition (Core/Shell)	Excitation Max (nm)	Emission Max (nm)	Quantum Yield (%)	Size (nm)	Reported Imaging Depth
Ag ₂ S	~800	~1200	>15%	3-6	>10 mm
PbS/CdS	980	1500-1600	~20%	5-7	Not specified
InAs/InP/ZnS	615-665	~800	Not specified	<10	Not specified
CuInSe ₂ /ZnS	Not specified	>1000	31.2%	~5	Not specified
Ag ₂ Te@Ag ₂ S	~808	1000-1300	>10%	~4	Not specified

Experimental Protocols

Detailed and reproducible experimental protocols are fundamental to successful research. This section provides step-by-step methodologies for the synthesis, functionalization, and application of NIR-II quantum dots for deep tissue imaging.

Synthesis of Thiol-Capped Ag₂S NIR-II Quantum Dots

This protocol describes a common method for synthesizing Ag₂S quantum dots with emission in the NIR-II window.

Materials:

- Silver nitrate (AgNO₃)
- 1-dodecanethiol (DDT)

- Oleylamine (OAm)
- 1-octadecene (ODE)
- Methanol
- Toluene

Procedure:

- In a three-neck flask, dissolve silver nitrate in oleylamine.
- Add 1-dodecanethiol to the solution and heat the mixture to 80°C under a nitrogen atmosphere with vigorous stirring.
- Maintain the temperature for 30 minutes to form a silver-thiolate complex.
- Rapidly inject 1-octadecene and raise the temperature to 150°C.
- Allow the reaction to proceed for 10 minutes, during which the solution will turn dark brown, indicating the formation of Ag₂S nanocrystals.
- Cool the reaction mixture to room temperature.
- Precipitate the Ag₂S quantum dots by adding methanol and centrifuge to collect the nanocrystals.
- Wash the precipitate with a mixture of toluene and methanol (1:3 v/v) and re-disperse the final product in a nonpolar solvent like toluene or chloroform.

Surface Functionalization with Targeting Ligands

To achieve active targeting of specific biological sites, such as tumors, the surface of the quantum dots must be modified with targeting ligands, such as antibodies or peptides. This protocol outlines a general procedure for the bioconjugation of quantum dots.

Materials:

- Synthesized NIR-II quantum dots

- EDC (1-ethyl-3-(3-dimethylaminopropyl)carbodiimide)
- Sulfo-NHS (N-hydroxysulfosuccinimide)
- Targeting ligand with a primary amine group (e.g., anti-HER2 antibody)
- Phosphate-buffered saline (PBS)
- Quenching solution (e.g., hydroxylamine)
- Size-exclusion chromatography column

Procedure:

- Transfer the hydrophobic quantum dots to an aqueous phase using a ligand exchange process with a bifunctional linker containing a thiol group on one end and a carboxyl group on the other.
- Activate the carboxyl groups on the quantum dot surface by reacting with EDC and Sulfo-NHS in PBS for 15-30 minutes at room temperature.
- Add the targeting ligand (e.g., anti-HER2 antibody) to the activated quantum dot solution and incubate for 2 hours at room temperature with gentle stirring to allow for amide bond formation.
- Quench the reaction by adding a quenching solution.
- Purify the functionalized quantum dots from unreacted ligands and byproducts using a size-exclusion chromatography column.

In Vivo Deep Tissue Tumor Imaging

This protocol provides a general workflow for utilizing functionalized NIR-II quantum dots for deep tissue tumor imaging in a murine model.

Materials:

- Tumor-bearing mouse model (e.g., subcutaneous xenograft)

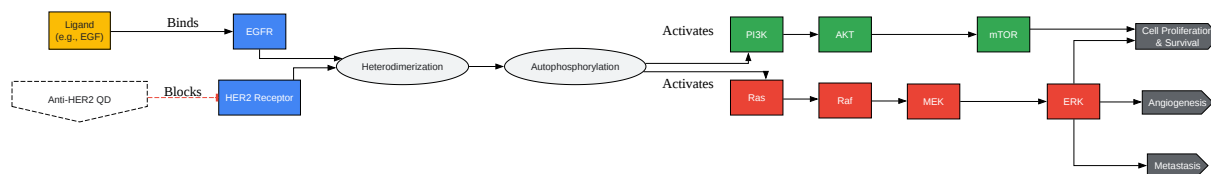
- Functionalized NIR-II quantum dots suspended in sterile PBS
- In vivo NIR-II imaging system equipped with an appropriate laser source and detector
- Anesthesia (e.g., isoflurane)

Procedure:

- Anesthetize the tumor-bearing mouse using isoflurane.
- Administer the functionalized NIR-II quantum dots intravenously via the tail vein. The typical injection volume is 100-200 μ L.
- At various time points post-injection (e.g., 1, 4, 8, 24, and 48 hours), place the anesthetized mouse in the in vivo imaging system.
- Acquire NIR-II fluorescence images using the appropriate excitation wavelength and a long-pass filter to collect the emission signal.
- Monitor the biodistribution and tumor accumulation of the quantum dots over time.
- After the final imaging session, euthanize the mouse and excise the tumor and major organs for ex vivo imaging to confirm the in vivo findings and assess biodistribution.

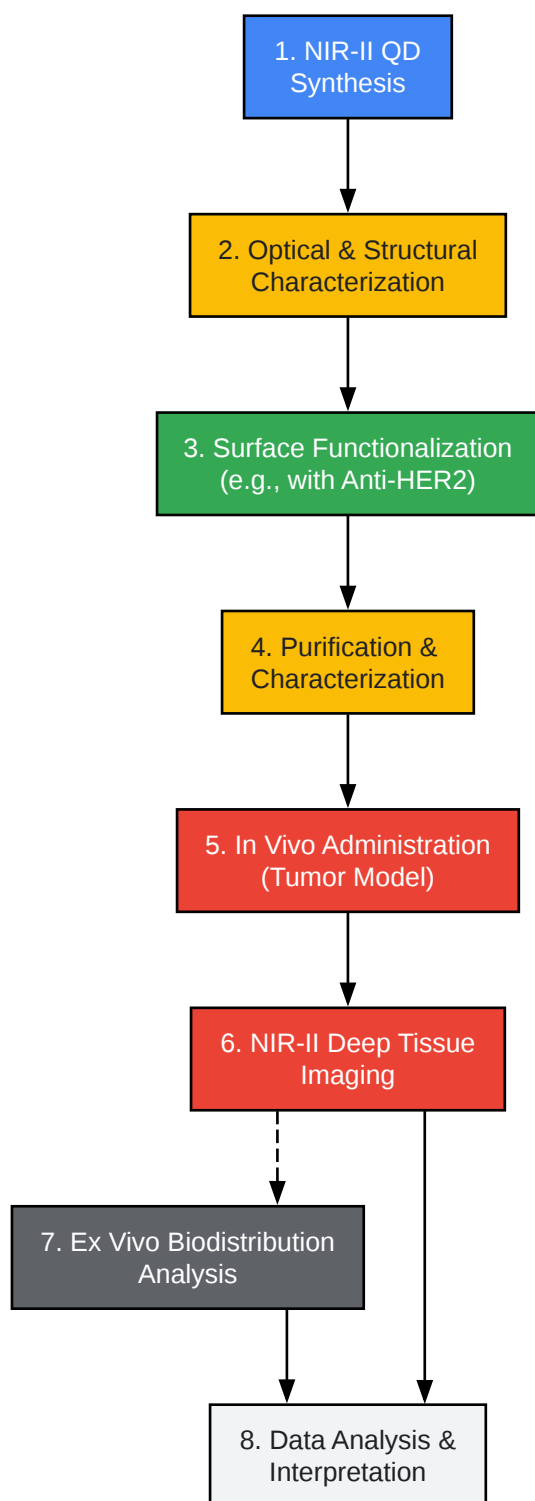
Visualization of Signaling Pathways and Experimental Workflows

Understanding the underlying biological mechanisms and experimental processes is facilitated by clear visualizations. The following diagrams, generated using the DOT language, illustrate a key signaling pathway targeted by functionalized quantum dots and a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: HER2 signaling pathway and the inhibitory action of an anti-HER2 functionalized quantum dot.



[Click to download full resolution via product page](#)

Caption: A typical experimental workflow for deep tissue tumor imaging using functionalized NIR-II quantum dots.

- To cite this document: BenchChem. [A Technical Guide to NIR-II Quantum Dots for Deep Tissue Imaging]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b573561#basics-of-nir-ii-quantum-dots-for-deep-tissue-imaging]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com